

Standard Operating Procedure for Handling Trimethylgermanium Bromide

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Compound of Interest

Compound Name: Trimethylgermanium bromide

Cat. No.: B089813

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed standard operating procedure (SOP) for the safe handling and use of **trimethylgermanium bromide** ((CH₃)₃GeBr). All personnel must be thoroughly familiar with this SOP before working with this compound.

Hazard Identification and Risk Assessment

Trimethylgermanium bromide is a flammable and corrosive liquid that poses significant health and safety risks.[1][2] A thorough risk assessment must be conducted before any new experimental procedure involving this compound.

Primary Hazards:

- **Flammability:** Flammable liquid and vapor.[1] Keep away from heat, sparks, open flames, and hot surfaces.
- **Corrosivity:** Causes severe skin burns and eye damage.[1][2]
- **Toxicity:** May be harmful if inhaled, ingested, or absorbed through the skin. May cause irritation to the respiratory tract.[3]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **trimethylgermanium bromide**.

- **Eye and Face Protection:** Chemical safety goggles and a face shield are mandatory.
- **Skin Protection:** A flame-resistant lab coat and appropriate chemical-resistant gloves (e.g., nitrile or neoprene) are required. Ensure gloves are regularly inspected for signs of degradation or puncture.
- **Respiratory Protection:** Work should be conducted in a certified chemical fume hood. In the case of potential exposure above the occupational exposure limit or in situations with inadequate ventilation, a respirator with a type ABEK (EN14387) filter is necessary.

Engineering Controls

- **Chemical Fume Hood:** All manipulations of **trimethylgermanium bromide** must be performed in a properly functioning chemical fume hood to minimize inhalation exposure.
- **Safety Shower and Eyewash Station:** A safety shower and eyewash station must be readily accessible in the immediate work area.

Handling and Storage

- **Handling:**
 - Avoid contact with skin, eyes, and clothing.^[3]
 - Do not breathe vapors or mist.
 - Keep away from sources of ignition.^[4] No smoking.
 - Use only non-sparking tools.
 - Ground/bond container and receiving equipment to prevent static discharge.
 - Handle in an inert atmosphere (e.g., argon or nitrogen) if the reaction is sensitive to air or moisture.
- **Storage:**
 - Store in a cool, dry, and well-ventilated area.

- Keep containers tightly closed.
- Store away from incompatible materials such as oxidizing agents.
- Store in a locked cabinet or other secure location.

Spill and Accident Procedures

- Small Spills (in a chemical fume hood):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert, non-combustible absorbent material (e.g., vermiculite, dry sand).
 - Collect the absorbed material into a labeled, sealed container for hazardous waste disposal.
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills:
 - Evacuate the laboratory immediately.
 - Alert emergency personnel and the institutional safety office.
 - Prevent entry to the affected area.
 - Provide emergency responders with the Safety Data Sheet (SDS).
- First Aid:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.
 - Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek immediate medical attention.

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Waste Disposal

All waste containing **trimethylgermanium bromide** must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Collect all waste in a properly labeled, sealed container.

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C ₃ H ₉ BrGe	[1][2][5]
Molecular Weight	197.65 g/mol	[1]
Appearance	Colorless liquid	[2][3]
Melting Point	-25 °C	
Boiling Point	114 °C	
Density	1.54 g/mL at 25 °C	
Flash Point	37 °C (98.6 °F) - closed cup	
Solubility	Soluble in organic solvents (ether, ethanol, dichloromethane), insoluble in water.	[3]
CAS Number	1066-37-1	[5]

Experimental Protocol: Synthesis of a Germyl-Ester via Reaction with a Lithium Enolate

This protocol describes a representative procedure for the use of **trimethylgermanium bromide** in organic synthesis.

1. Materials:

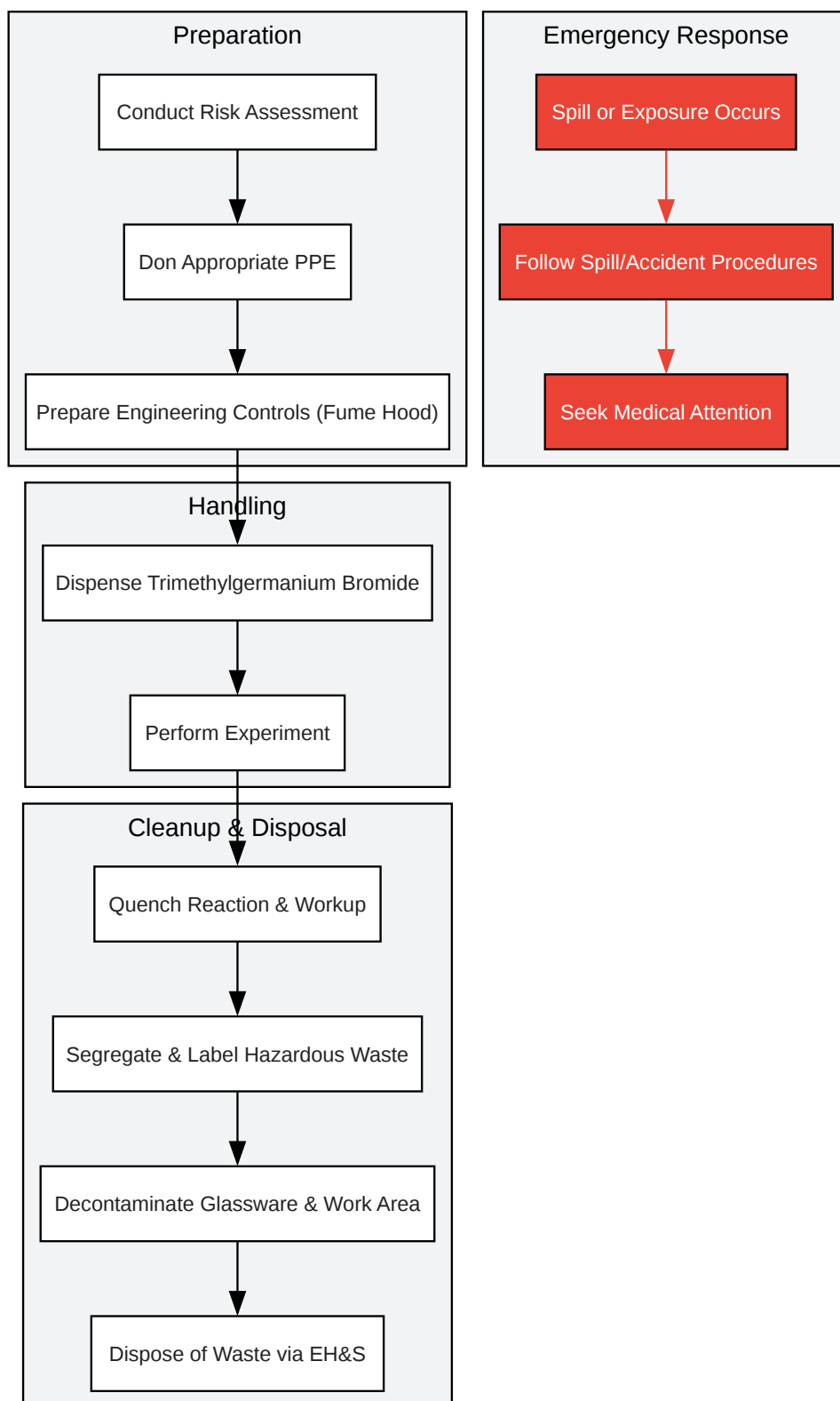
- Diisopropylamine
- n-Butyllithium (n-BuLi) in hexanes
- Anhydrous tetrahydrofuran (THF)
- Ester starting material (e.g., methyl acetate)
- **Trimethylgermanium bromide**
- Anhydrous workup and purification solvents (e.g., diethyl ether, saturated aqueous ammonium chloride)
- Schlenk line or glovebox for inert atmosphere

2. Procedure:

- Preparation of Lithium Diisopropylamide (LDA):
 - Under an inert atmosphere (argon or nitrogen), add anhydrous diisopropylamine to a flame-dried Schlenk flask containing anhydrous THF at -78 °C (dry ice/acetone bath).
 - Slowly add an equimolar amount of n-BuLi in hexanes dropwise to the solution.
 - Stir the mixture at -78 °C for 30 minutes to generate LDA.
- Enolate Formation:
 - Slowly add the ester starting material (1 equivalent) dropwise to the LDA solution at -78 °C.
 - Stir the reaction mixture for 1 hour at -78 °C to ensure complete enolate formation.
- Reaction with **Trimethylgermanium Bromide**:

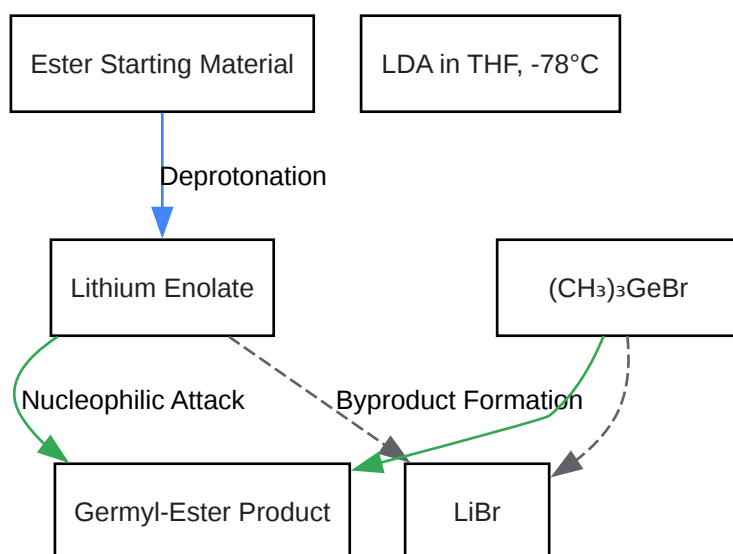
- Slowly add a solution of **trimethylgermanium bromide** (1.1 equivalents) in anhydrous THF to the enolate solution at -78 °C.
- Allow the reaction to warm to room temperature and stir for an additional 2-4 hours, or until the reaction is complete as monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Workup:
 - Quench the reaction by slowly adding saturated aqueous ammonium chloride solution at 0 °C.
 - Extract the aqueous layer with diethyl ether (3 x volume of aqueous layer).
 - Combine the organic layers and wash with brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification:
 - Purify the crude product by column chromatography on silica gel or by distillation under reduced pressure to yield the desired germyl-ester.

Visualizations



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Caption: Workflow for the safe handling of **trimethylgermanium bromide**.



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